

Technical Support Center: Umeclidinium Bromide-d5 Aqueous Solubility

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Compound of Interest

Compound Name: Umeclidinium Bromide-d5

Cat. No.: B15142690

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This guide provides researchers, scientists, and drug development professionals with essential information for troubleshooting and improving the aqueous solubility of **Umeclidinium Bromide-d5**.

Disclaimer: **Umeclidinium Bromide-d5** is a deuterated analog of Umeclidinium Bromide. While specific solubility data for the d5 variant is not widely published, its physicochemical properties are expected to be nearly identical to the parent compound. The strategies outlined in this document are based on the properties of Umeclidinium Bromide and are directly applicable to **Umeclidinium Bromide-d5**.^[1]

Frequently Asked Questions (FAQs)

Q1: What is Umeclidinium Bromide-d5 and why is its solubility in aqueous solutions a critical factor?

Umeclidinium Bromide-d5 is a stable, isotope-labeled version of Umeclidinium Bromide, a long-acting muscarinic antagonist (LAMA) used in the treatment of chronic obstructive pulmonary disease (COPD).^{[1][2]} The deuterated form is often used as an internal standard in pharmacokinetic and metabolic studies.

Aqueous solubility is a critical parameter for several reasons:

- **Bioavailability:** For a drug to be absorbed systemically, it must first be in a dissolved state at the site of absorption.^[3]

- **Formulation Development:** Creating stable and effective liquid formulations, such as those for parenteral administration or in vitro assays, requires the active pharmaceutical ingredient (API) to be fully dissolved.[\[4\]](#)
- **Experimental Accuracy:** Inconsistent solubility can lead to high variability and unreliable results in preclinical and clinical studies.[\[5\]](#)

Q2: What are the key physicochemical properties of Umeclidinium Bromide?

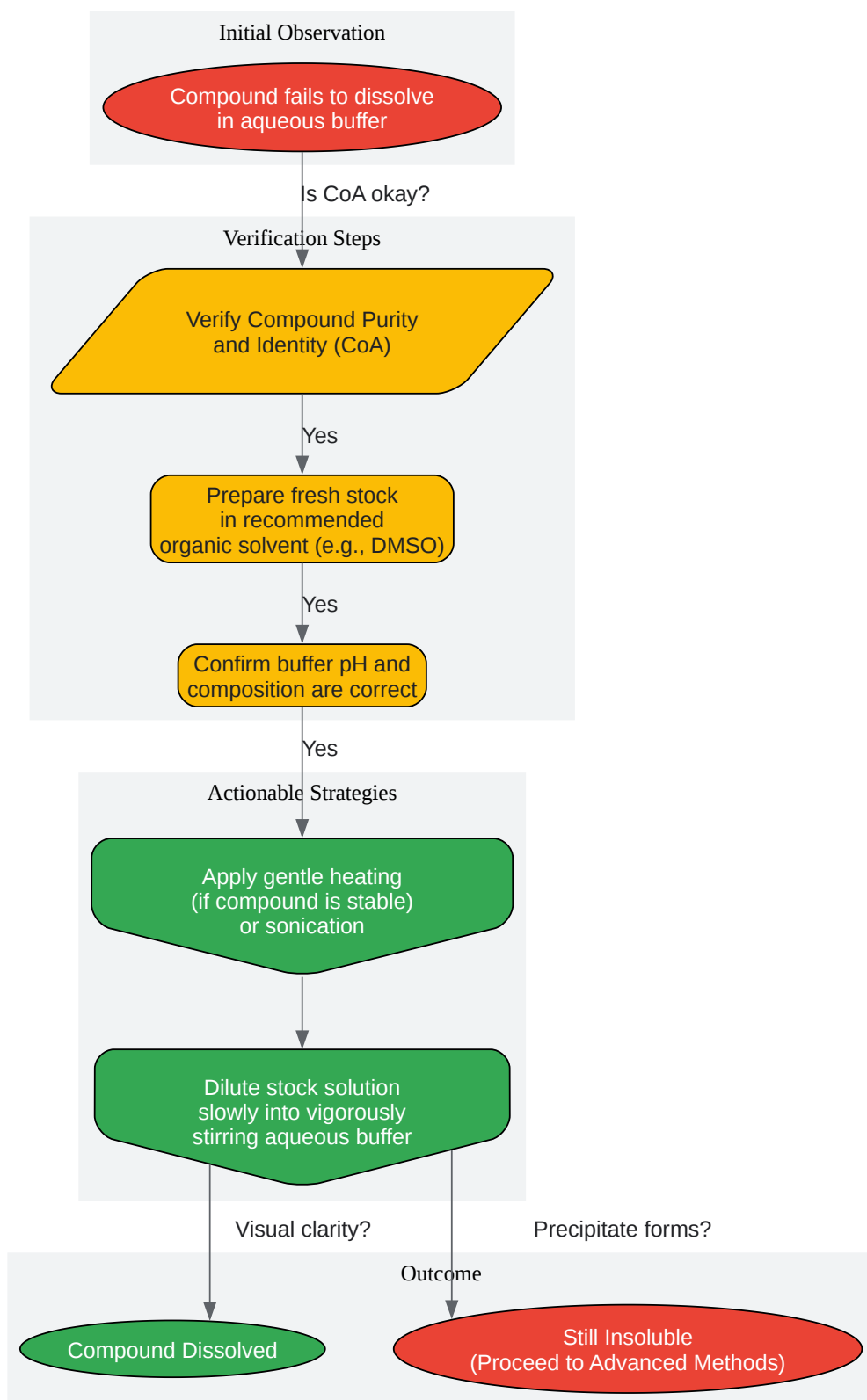
Understanding the inherent properties of the molecule is the first step in troubleshooting solubility. Umeclidinium Bromide is described as being slightly soluble in water.[\[6\]](#)[\[7\]](#)

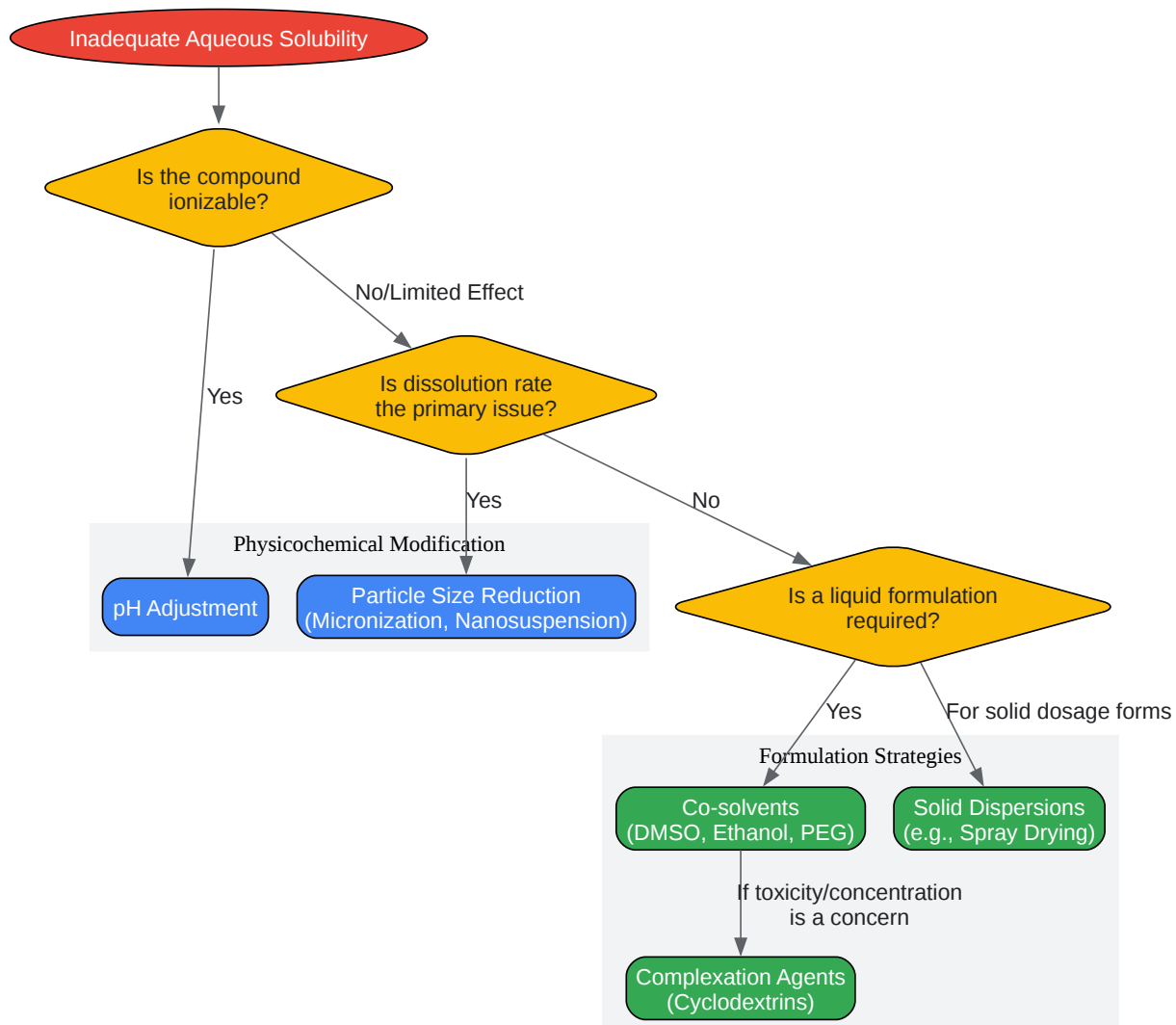
Property	Value	Source
Molecular Formula	C ₂₉ H ₃₄ BrNO ₂	[2] [8]
Molecular Weight	508.5 g/mol	[8]
Water Solubility	Slightly soluble; Insoluble	[6] [7] [9]
Organic Solvent Solubility	Soluble in DMSO (~15-100 mg/mL), DMF (~10 mg/mL), and Ethanol (~0.14-12 mg/mL).	[9] [10] [11]
pKa (Strongest Basic)	-3.7 (Predicted)	[12]
logP	0.68 - 2.2 (Predicted)	[12]

Note: The solubility of Umeclidinium Bromide in a 1:3 solution of DMSO:PBS (pH 7.2) is approximately 0.25 mg/ml.[\[10\]](#) It is recommended not to store this aqueous solution for more than one day.[\[10\]](#)

Q3: My Umeclidinium Bromide-d5 is not dissolving in my aqueous buffer. What are the initial steps?

If you are encountering issues with dissolving your compound, follow this initial troubleshooting workflow.





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